

Essential Safety and Logistics for Handling ((Dimethylamino)methyl)ferrocene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ((Dimethylamino)methyl)ferrocene

Cat. No.: B075032

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount. This document provides immediate, essential safety and logistical information for ((Dimethylamino)methyl)ferrocene, including operational and disposal plans.

Physical and Chemical Properties

A summary of the key quantitative data for ((Dimethylamino)methyl)ferrocene is presented below for easy reference.

Property	Value
Molecular Formula	C ₁₃ H ₁₇ FeN[1]
Molecular Weight	243.13 g/mol [1][2]
Appearance	Dark orange liquid[1]
Density	1.228 g/mL at 25 °C[2]
Boiling Point	124-128 °C at 2.5 mmHg[2]
Flash Point	> 110 °C (> 230 °F)[3]
Storage Temperature	2-8°C[2]

Hazard Identification and Personal Protective Equipment (PPE)

((Dimethylamino)methyl)ferrocene is considered a hazardous substance.^[4] It is known to cause skin and serious eye irritation.^{[1][3]} Therefore, adherence to strict safety protocols and the use of appropriate personal protective equipment are mandatory.

Required Personal Protective Equipment (PPE):

- **Eye Protection:** Safety glasses with side shields or chemical goggles are required.^[4] Specifically, wear tightly fitting safety goggles conforming to EN 166 (EU) or NIOSH (US) standards.
- **Skin Protection:** Wear appropriate protective gloves and clothing to prevent skin exposure.^[3] Chemical-resistant gloves should be inspected before use.^[1] Consider wearing a lab coat or chemical-resistant overalls.
- **Respiratory Protection:** While no specific respiratory protection is needed under normal use conditions with adequate ventilation^{[1][3]}, a multi-purpose combination respirator cartridge is recommended. If exposure limits are exceeded or irritation is experienced, a full-face respirator should be used.
- **General Hygiene:** Wash hands thoroughly after handling the chemical.^{[1][3]} Do not eat, drink, or smoke in the work area.^[5]

Operational Plan for Handling

A systematic approach to handling **((Dimethylamino)methyl)ferrocene** is crucial to minimize exposure and ensure safety.

Step-by-Step Handling Protocol:

- **Preparation:**
 - Ensure the work area is well-ventilated.^{[3][4]}
 - Locate the nearest safety shower and eyewash station.

- Don all required PPE as specified above.
- Handling:
 - Avoid all personal contact, including inhalation.[4]
 - Store in original, tightly sealed containers in a cool, dry, and well-ventilated area.[3][4]
 - Keep away from heat, sparks, open flames, and other ignition sources.[5]
 - Avoid contact with oxidizing agents.[4]
- In Case of Exposure:
 - Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[1][3] If irritation persists, seek medical attention.[3]
 - Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. [1][3] If skin irritation occurs, get medical advice.[3] Remove and wash contaminated clothing before reuse.[1]
 - Inhalation: Move the person to fresh air.[1][3] If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[3] Seek medical attention if symptoms occur.[1]
 - Ingestion: Clean mouth with water and drink plenty of water afterwards.[1][3] Do NOT induce vomiting. Seek immediate medical attention.

Disposal Plan

Proper disposal of **((Dimethylamino)methyl)ferrocene** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

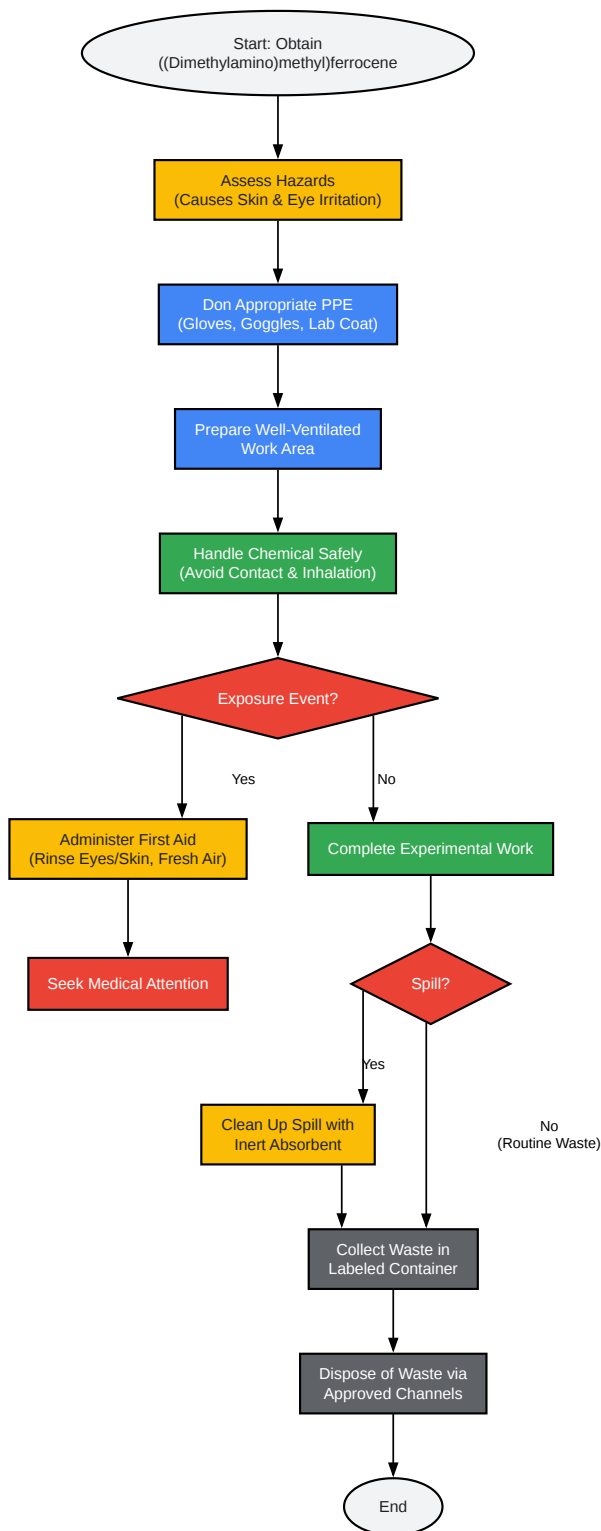
Step-by-Step Disposal Protocol:

- Waste Collection:
 - Collect waste material in suitable, closed, and clearly labeled containers for disposal.[1][3]
- Spill Management:

- Minor Spills: Remove all ignition sources.[4] Clean up spills immediately.[4] Soak up with inert absorbent material and place in a suitable container for disposal.[1][3]
- Major Spills: Evacuate the area and move upwind.[4] Alert emergency responders.[4]
- Disposal:
 - Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[1][4]
 - Do not allow wash water from cleaning equipment to enter drains.[4]

Safe Handling and Disposal Workflow

The following diagram illustrates the logical workflow for the safe handling and disposal of **((Dimethylamino)methyl)ferrocene**.



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Caption: Workflow for safe handling and disposal of ((Dimethylamino)methyl)ferrocene.

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